

Solvent Orange 99 chemical structure and molecular weight.

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Compound of Interest

Compound Name: Solvent Orange 99

Cat. No.: B1165930

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In-Depth Technical Guide to Solvent Orange 99

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available scientific and technical information regarding Solvent Orange 99. It is intended to be a valuable resource for professionals in research and development who may encounter this substance in various industrial applications.

Solvent Orange 99 is a yellowish-orange powder classified as a metal-complex solvent dye.^[1] It is widely used in various industrial applications due to its good solubility in organic solvents and favorable fastness properties.^[2] Common applications include wood stains and coatings, printing inks, aluminum foil coloring, paints, leather finishes, and plastic coatings.^[1]

Chemical and Physical Properties

A definitive chemical structure and molecular weight for Solvent Orange 99 are not consistently reported in publicly available literature, suggesting that it may be a complex mixture or a substance with a proprietary structure. It is consistently identified by its CAS Number 110342-29-5 and described as a 1:2 chromium complex of an azo dye.^[3] The following table summarizes the available quantitative data for Solvent Orange 99.

Property	Value	Source
CAS Number	110342-29-5	[1][3]
Chemical Class	Azo, 1:2 Chromium Complex	[3]
Appearance	Yellowish-orange powder	[1]
Solubility in MEK (20°C)	≥ 400 g/L	
Solubility in Ethanol	200 g/L	
Solubility in 1-methoxy-2-propanol	150 g/L	
Solubility in 2-ethoxyethanol	500 g/L	
Light Fastness	7	
Heat Resistance	160 °C min	
Acid Resistance	4	
Alkali Resistance	5	
Water Resistance	5	

Chemical Structure Analysis

Solvent Orange 99 belongs to the class of metal-complex dyes, where a central metal ion is coordinated with one or more organic dye molecules.[4] Specifically, it is a 1:2 chromium complex, meaning one chromium ion is coordinated with two azo dye molecules.[3][4] The azo component refers to the presence of the -N=N- functional group, which is characteristic of azo dyes.

While the precise structure of the organic ligand in Solvent Orange 99 is not disclosed in the available literature, a generalized structure for a 1:2 chromium complex azo dye is presented below to illustrate the fundamental coordination chemistry.

A generalized diagram of a 1:2 chromium complex azo dye.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of Solvent Orange 99 are not readily available in the public domain. However, the analysis of azo dyes, in general, often involves techniques such as:

- High-Performance Liquid Chromatography (HPLC): Used for the separation and quantification of the dye and its potential degradation products.
- UV-Visible Spectrophotometry: Employed to determine the dye's concentration and monitor decolorization in degradation studies.
- Mass Spectrometry (MS): Often coupled with HPLC (LC-MS) for the identification of the dye and its metabolites.

For safety and handling information, it is recommended to consult the Material Safety Data Sheet (MSDS) provided by the manufacturer.

Conclusion

Solvent Orange 99 is a commercially significant metal-complex solvent dye with a range of industrial applications. While its precise chemical structure and molecular weight are not publicly disclosed, it is well-characterized as a 1:2 chromium complex of an azo dye. The information and data presented in this guide provide a foundational understanding for researchers, scientists, and drug development professionals who may work with or encounter this compound. Further detailed characterization would likely require access to proprietary manufacturer information or advanced analytical studies.

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